

Axl-IN-15 off-target effects and kinase profiling

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Compound of Interest

Compound Name: Axl-IN-15
Cat. No.: B12393496

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Technical Support Center: Axl-IN-15

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Axl-IN-15**, a potent and selective inhibitor of AXL kinase.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Axl-IN-15**?

A1: **Axl-IN-15** is an ATP-competitive inhibitor of the AXL receptor tyrosine kinase. By binding to the ATP-binding site within the kinase domain, it prevents the autophosphorylation of AXL and the subsequent activation of downstream signaling pathways.[1] Key pathways inhibited by blocking AXL include PI3K/AKT, MAPK/ERK, and STAT3, which are crucial for cancer cell proliferation, survival, migration, and invasion.[2]

Q2: What are the known off-target effects of **Axl-IN-15**?

A2: While **Axl-IN-15** is designed for high selectivity towards AXL, some off-target activity has been observed, particularly against other members of the TAM (Tyro3, Axl, Mer) kinase family due to the high homology in their catalytic domains.[3] Minor inhibition of other kinases such as MER, TYRO3, and MAP4K5 may occur at higher concentrations.[3] It is crucial to consult the kinase profiling data to anticipate potential off-target effects in your experimental system.

Q3: What is the difference between the biochemical IC50 and the cellular EC50 for **Axl-IN-15**?

A3: The biochemical IC50 value represents the concentration of **Axl-IN-15** required to inhibit the enzymatic activity of purified AXL kinase by 50% in a cell-free system.[4] The cellular EC50, on the other hand, is the concentration required to achieve a 50% reduction in a specific cellular process, such as AXL phosphorylation or cell viability, within intact cells.[4][5] Discrepancies between these values can arise due to factors like cell membrane permeability, intracellular ATP concentrations, and drug metabolism.

Q4: How should I prepare and store **Axl-IN-15**?

A4: **Axl-IN-15** is typically supplied as a solid. For use in cell culture, it should be dissolved in a suitable solvent like DMSO to create a stock solution. We recommend preparing a high-concentration stock solution (e.g., 10 mM) and storing it in aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Before use, thaw an aliquot and dilute it to the desired working concentration in your cell culture medium. Please refer to the product datasheet for specific solubility and stability information.

Data Presentation

Table 1: Kinase Selectivity Profile of Axl-IN-15
(Biochemical Assay)

Kinase Target	IC50 (nM)	Selectivity (Fold vs. AXL)
AXL	1.8	1
MER	117	65
TYRO3	234	130
MAP4K5	79.2	44
VEGFR2	126	70
FLT3	270	150
ALK	522	290
Aurora A	>1000	>555
Aurora B	>1000	>555

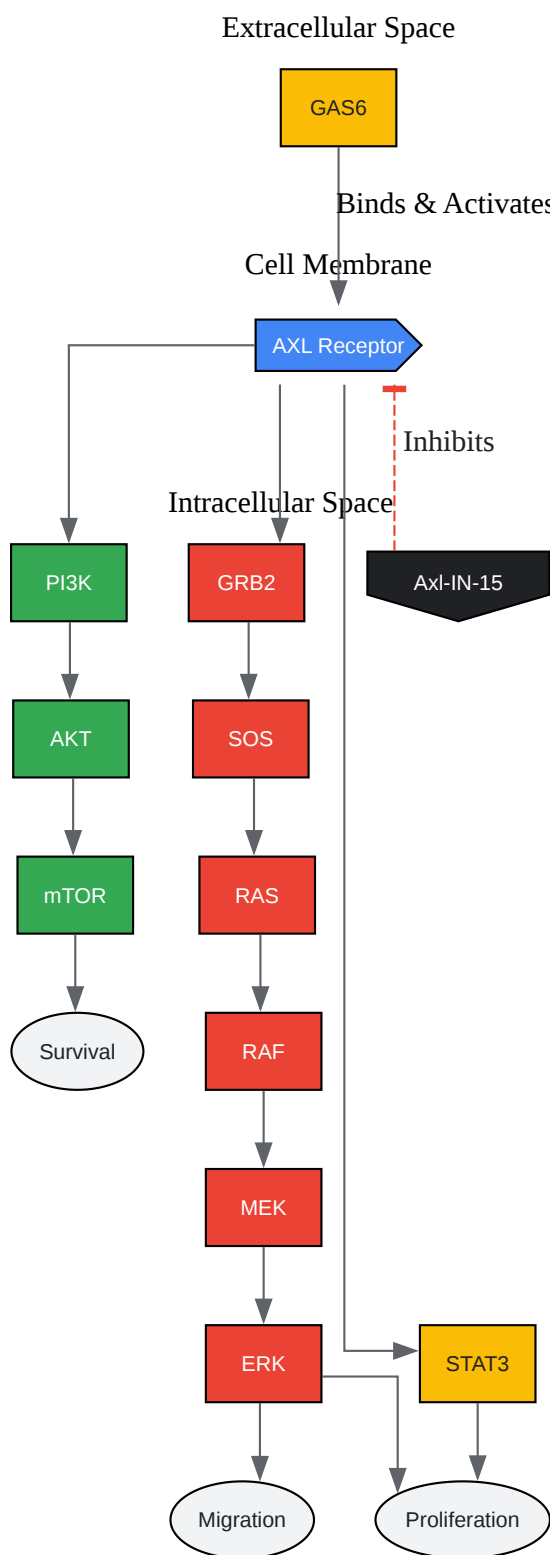
Data are representative and may vary between experimental setups.

Table 2: Cellular Activity of Axl-IN-15

Assay Type	Cell Line	EC50 (nM)
AXL Phosphorylation (pAXL)	MDA-MB-231	15
AKT Phosphorylation (pAKT S473)	A549	35
Cell Viability (72h)	PSN-1	50

Cellular potency can be cell-line dependent.

Mandatory Visualizations



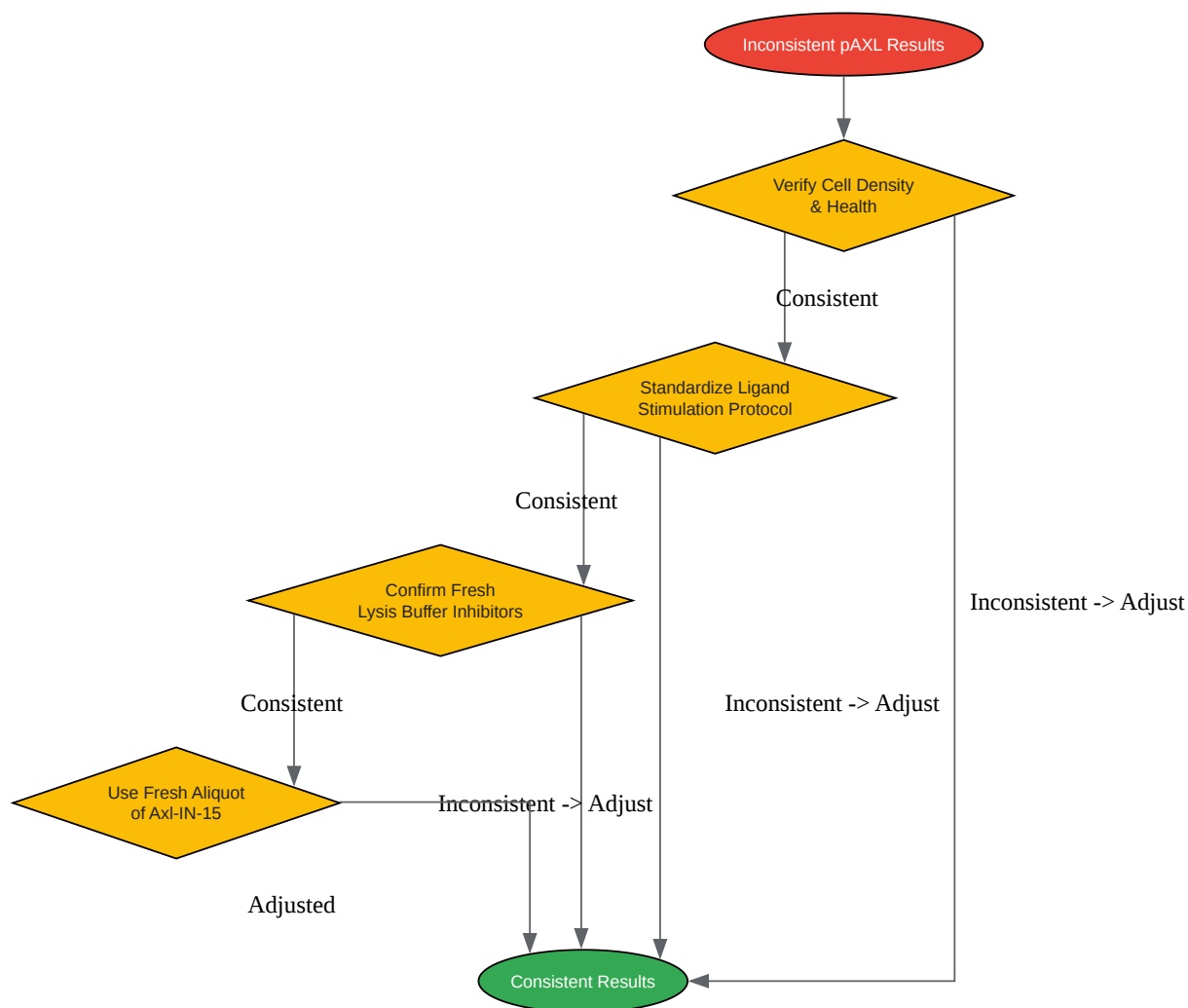
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Caption: AXL Signaling Pathway and Point of Inhibition by **Axl-IN-15**.

Troubleshooting Guides

Issue 1: Inconsistent results in cellular AXL phosphorylation assays.

- Question: My Western blot or ELISA results for phospho-AXL levels vary significantly between experiments, even with the same concentration of **Axl-IN-15**. What could be the cause?
- Answer:
 - Cell Culture Conditions: Ensure that cells are seeded at a consistent density and are in a logarithmic growth phase before treatment. Over-confluent or stressed cells can exhibit altered signaling.
 - Ligand Stimulation: If using GAS6 to stimulate AXL phosphorylation, ensure the ligand is properly stored and used at a consistent concentration and incubation time.^[6] The timing of inhibitor pre-incubation before ligand addition is critical.
 - Lysis Buffer: Use a lysis buffer containing fresh phosphatase and protease inhibitors to prevent dephosphorylation or degradation of AXL.
 - **Axl-IN-15** Degradation: Repeated freeze-thaw cycles of the **Axl-IN-15** stock solution can lead to degradation. Use fresh aliquots for each experiment.



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